

Safe Disposal of Kinetin Triphosphate Tetrasodium Salt: A Procedural Guide

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Compound of Interest

Compound Name: Kinetin triphosphate tetrasodium

Cat. No.: B15606389

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **Kinetin Triphosphate Tetrasodium** Salt (CAS 1450894-16-2). All personnel handling this compound must adhere to the following procedures to ensure personal safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals.

Kinetin Triphosphate Tetrasodium Salt is a synthetic ATP analog used in research. While comprehensive toxicological data for this specific compound is not readily available, the known hazards of its constituent parts necessitate a cautious approach to its disposal. The parent compound, Kinetin, is suspected of causing genetic defects.^{[1][2]} Therefore, drain disposal is not recommended.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Table 1: Personal Protective Equipment (PPE) and Emergency Procedures

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact. [2]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if aerosolization is possible.	To avoid inhalation.
Emergency Procedures		
Skin Contact	Wash with soap and water and rinse thoroughly. If skin irritation occurs, seek medical advice. [1]	To remove any residual chemical.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]	To flush out the chemical and prevent damage.
Ingestion	Call a doctor or physician if you feel unwell. [1]	To seek immediate medical attention.
Inhalation	Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a doctor. [1]	To provide fresh air and seek medical help if needed.

Chemical and Safety Data Summary

The following table summarizes key quantitative data for **Kinetin Triphosphate Tetrasodium Salt**.

Table 2: Chemical and Safety Data for **Kinetin Triphosphate Tetrasodium Salt**

Parameter	Information	Source
CAS Number	1450894-16-2	[3]
Molecular Formula	C ₁₅ H ₁₆ N ₅ Na ₄ O ₁₄ P ₃	[4]
Molecular Weight	675.19 g/mol	[4]
Hazard Statements (for Kinetin)	Suspected of causing genetic defects (H341).	[2]
Environmental Hazards (for Kinetin)	Slightly hazardous for water. Do not allow to reach ground water, water course or sewage system.[1]	
Storage Temperature	-70°C	[3]

Experimental Protocol: Disposal of Kinetin Triphosphate Tetrasodium Salt

This protocol outlines the recommended procedure for the disposal of small laboratory quantities of **Kinetin Triphosphate Tetrasodium Salt**.

Materials:

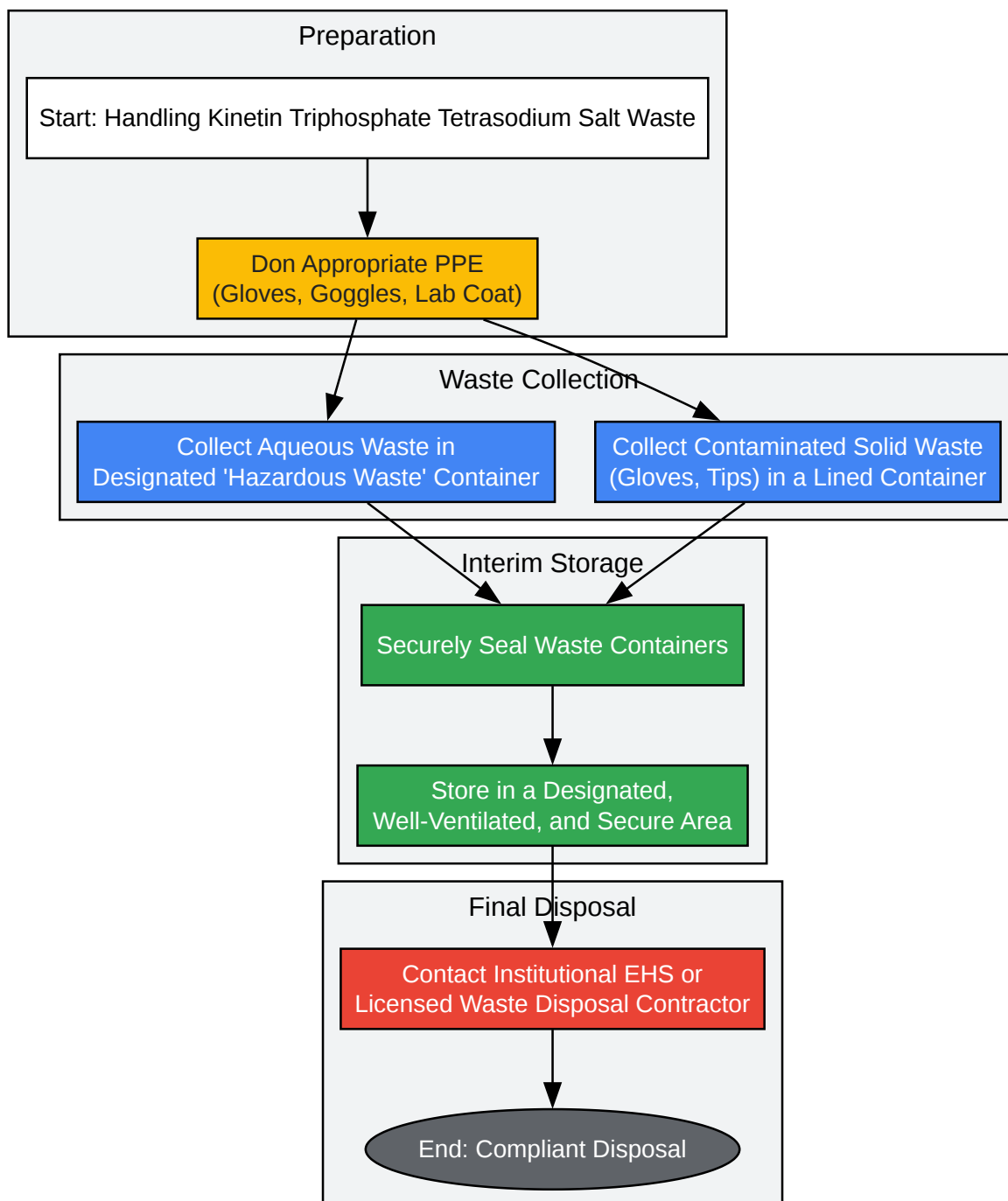
- Personal Protective Equipment (PPE) as specified in Table 1.
- Designated hazardous waste container, clearly labeled "Hazardous Waste: **Kinetin Triphosphate Tetrasodium Salt**."
- Chemical fume hood.

Procedure:

- Waste Collection:
 - All solutions containing **Kinetin Triphosphate Tetrasodium** Salt, as well as any materials used to clean up spills (e.g., absorbent pads), should be collected as hazardous waste.
 - Do not discharge any solutions containing this compound down the drain.^[1]
 - Solid waste, such as contaminated gloves, pipette tips, and tubes, should be placed in a designated, sealed waste bag within the hazardous waste container.
- Container Management:
 - Ensure the hazardous waste container is kept closed when not in use.
 - Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, regional, and national regulations for the disposal of hazardous chemical waste.^[1]^[2]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **Kinetin Triphosphate Tetrasodium** Salt.



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Caption: Disposal workflow for **Kinetin Triphosphate Tetrasodium Salt**.

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